

Application Note: Chromatographic Separation of Bilastine and Its Impurities

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Compound of Interest

Compound Name: *O*-2-Amino-2-methylpropyl
Bilastine-d6
Cat. No.: B15557937

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Abstract

This document provides a detailed overview of the analytical methodologies for the chromatographic separation of bilastine and its related impurities. Bilastine is a second-generation antihistamine used for the symptomatic treatment of allergic rhinoconjunctivitis and urticaria.[1][2] Ensuring the purity and quality of the drug substance and its formulated products is critical for its safety and efficacy. This application note outlines validated High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC) methods, summarizing key chromatographic parameters and experimental protocols. Additionally, it includes a visual representation of the general analytical workflow to guide researchers in the method development and validation process.

Introduction

The presence of impurities in active pharmaceutical ingredients (APIs) can arise from the manufacturing process, degradation of the drug substance, or interaction with packaging materials.[3] Regulatory agencies require stringent control and monitoring of these impurities.

Therefore, robust and reliable analytical methods are essential for the identification and quantification of bilastine and its process-related and degradation impurities.[4] This note details several chromatographic approaches that have been successfully employed for this purpose.

Chromatographic Methods for Bilastine Analysis

Several reversed-phase HPLC (RP-HPLC) and UPLC methods have been developed and validated for the determination of bilastine and its impurities.[5][6][7] These methods offer high resolution, sensitivity, and specificity. A summary of various reported methods is presented in the tables below for easy comparison.

HPLC Methods Summary

Parameter	Method 1	Method 2	Method 3	Method 4
Column	Inertsil ODS-3® (150 x 4.6 mm, 5 µm)[8]	Octadecylsilane (C18) (250 mm x 4.6 mm, 5 µm)[9]	Waters C18 (150 x 4.6mm, 5µm) [10]	Phenomenex Gemini C18 (150 mm x 4.60 mm, 5µm)[6]
Mobile Phase	10 mM ammonium acetate (pH 6.00) and methanol (gradient)[8]	Methanol:Acetonitrile (90:10 % v/v)[9]	Acetonitrile and Ammonium acetate pH 5.0 (85:15% v/v)[10]	Formic acid: Methanol (50:50 v/v)[6]
Flow Rate	1.0 mL/min[8]	1.0 mL/min[9]	1.0 mL/min[10]	0.8 mL/min[6]
Detection (UV)	275 nm[8]	280 nm[9]	215 nm[10]	282 nm[6]
Retention Time	Not Specified	3.484 min[9]	2.519 min[10]	2.167 min[6]
Linearity Range	160-240 µg/mL[8]	20-120 µg/mL[9]	25-150 µg/mL[10]	5-100 µg/mL[6]
LOD	Not Specified	0.1352 µg/mL[9]	0.45 µg/mL[10]	0.08931 µg/mL[6]
LOQ	Not Specified	0.4098 µg/mL[9]	1.20 µg/mL[10]	0.27063 µg/mL[6]

UPLC Methods Summary

Parameter	Method 5	Method 6
Column	Phenomenex C8 (50 x 2.1 mm, 1.7 µm)[7]	Acquity UPLC CSH Phenyl-hexyl (150 mm x 2.1 mm, 1.7 µm)[11][12]
Mobile Phase	pH 3.5 Sodium Phosphate 10mM Buffer: Methanol: Acetonitrile (60:30:10 v/v/v)[7]	0.05% TFA in water and 0.05% TFA in Acetonitrile (gradient) [11][12]
Flow Rate	0.5 mL/min[7]	0.10 mL/min[12]
Detection (UV)	248 nm[7]	275 nm[12]
Retention Time	1.19 min[7]	Not Specified
Linearity Range	50-150 µg/mL[7]	Not Specified
LOD	Not Specified	Impurity-A: 0.16 µg/ml, Impurity-B: 0.16 µg/ml, Impurity-C: 0.16 µg/ml, Bilastine: 0.17 µg/ml[12]
LOQ	Not Specified	Impurity-A: 0.53 µg/ml, Impurity-B: 0.52 µg/ml, Impurity-C: 0.54 µg/ml, Bilastine: 0.55 µg/ml[12]

Experimental Protocol: Stability-Indicating RP-HPLC Method

This protocol is based on a validated stability-indicating RP-HPLC method for the determination of bilastine and its degradation products.[8]

1. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Inertsil ODS-3® column (150 x 4.6 mm, 5 µm).

- Data acquisition and processing software.

2. Reagents and Materials

- Bilastine reference standard
- Ammonium acetate (analytical grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Ortho-phosphoric acid (for pH adjustment)

3. Chromatographic Conditions

- Mobile Phase A: 10 mM Ammonium Acetate buffer (pH adjusted to 6.00 with ortho-phosphoric acid).
- Mobile Phase B: Methanol.
- Gradient Program: (A representative gradient can be optimized as follows)
 - 0-5 min: 70% A, 30% B
 - 5-20 min: Ramp to 30% A, 70% B
 - 20-25 min: Hold at 30% A, 70% B
 - 25-30 min: Return to 70% A, 30% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: Ambient.
- Detection Wavelength: 275 nm.
- Injection Volume: 20 μ L.

4. Preparation of Solutions

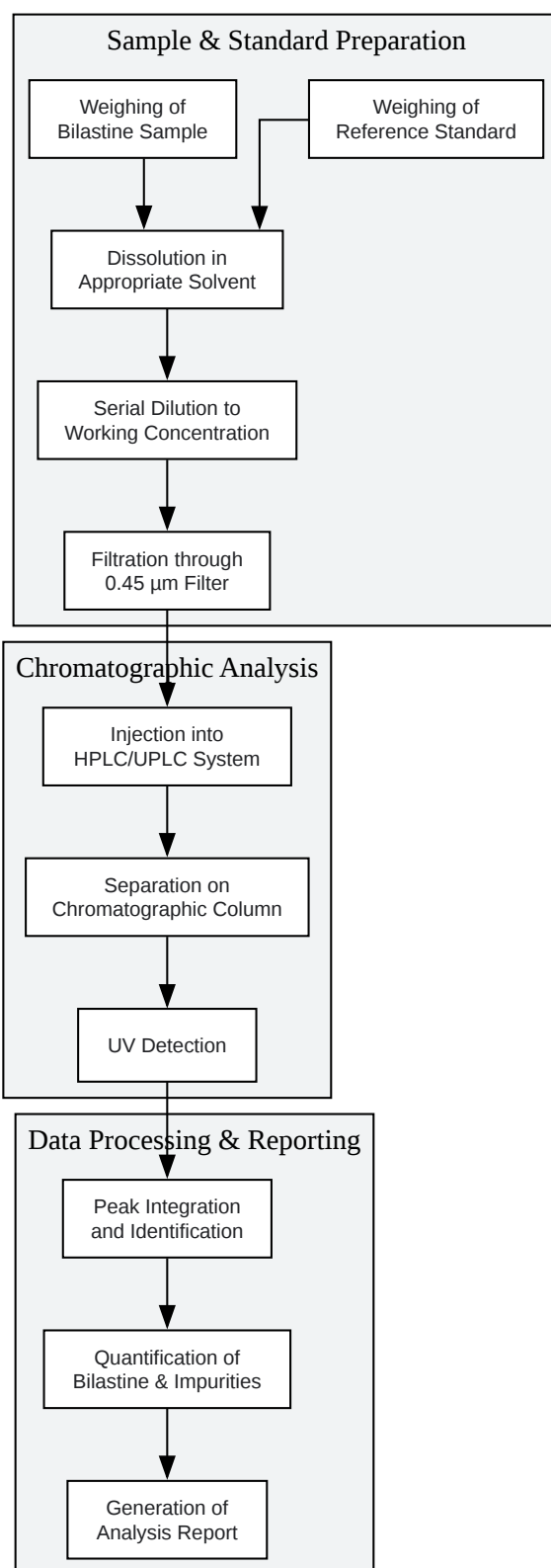
- **Standard Stock Solution (1 mg/mL):** Accurately weigh about 25 mg of bilastine reference standard and transfer to a 25 mL volumetric flask. Dissolve in and dilute to volume with methanol.
- **Working Standard Solution (100 µg/mL):** Dilute 1 mL of the standard stock solution to 10 mL with the mobile phase.
- **Sample Preparation (from tablets):** Weigh and finely powder not fewer than 20 tablets. Transfer a portion of the powder equivalent to 20 mg of bilastine into a 20 mL volumetric flask. Add about 15 mL of methanol, sonicate for 15 minutes, and then dilute to volume with methanol. Filter the solution through a 0.45 µm syringe filter. Dilute 1 mL of the filtered solution to 10 mL with the mobile phase to obtain a final concentration of 100 µg/mL.^[9]

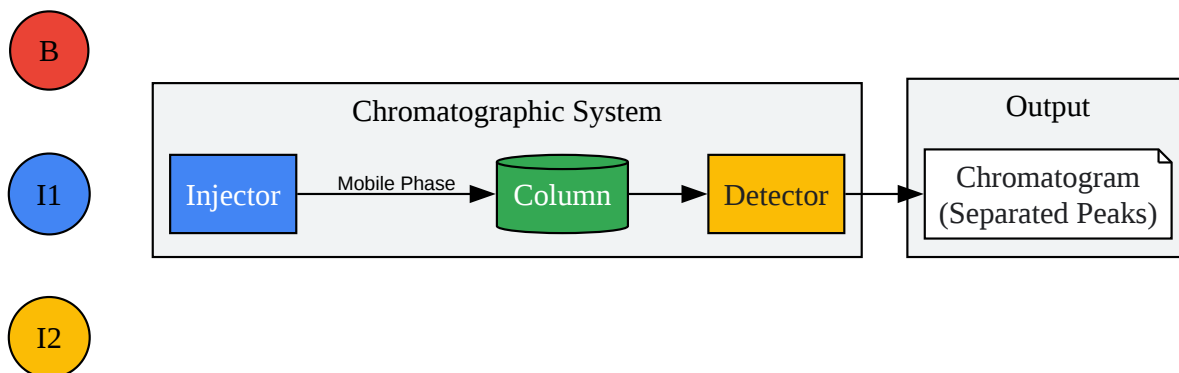
5. Forced Degradation Studies To establish the stability-indicating nature of the method, forced degradation studies should be performed on bilastine.

- **Acid Hydrolysis:** Treat the drug solution with 0.1 N HCl at 60°C.
- **Base Hydrolysis:** Treat the drug solution with 0.1 N NaOH at 60°C.
- **Oxidative Degradation:** Treat the drug solution with 3% hydrogen peroxide.
- **Thermal Degradation:** Expose the solid drug to heat (e.g., 105°C).
- **Photolytic Degradation:** Expose the drug solution to UV light.^[9]

Visual Workflow and Diagrams

The following diagrams illustrate the general workflow for the chromatographic analysis of bilastine and a conceptual representation of the separation process.





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